

Personal protective equipment for handling Evocalcet

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Compound of Interest

Compound Name: Evocalcet

Cat. No.: B607391

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Essential Safety and Handling Guide for Evocalcet

This guide provides crucial safety, handling, and disposal information for **Evocalcet**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

Hazard Identification and Physicochemical Properties

Evocalcet is an orally active calcium-sensing receptor (CaSR) agonist.^[1] While some safety data sheets (SDS) classify it as not a hazardous substance, others indicate potential health risks.^{[2][3]} One source classifies it as causing damage to organs through prolonged or repeated exposure and being suspected of damaging fertility or the unborn child.^[3] Therefore, it should be handled with care as a potentially hazardous material.^[4]

Physicochemical Data

Property	Value	Source
Molecular Formula	C₂₄H₂₆N₂O₂	[2] [5]
Molecular Weight	374.48 g/mol	[2]
CAS Number	870964-67-3	[2] [3] [5]
Appearance	Crystalline solid	[4]
Storage	-20°C as a solid	[2] [4]
Stability	≥ 4 years at -20°C	[4]

| Solubility | Approx. 5 mg/mL in DMSO and DMF [\[4\]](#) |

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure. The level of protection should be chosen based on a risk assessment of the specific procedure being performed.

Task	Gloves	Gown / Lab Coat	Eye/Face Protection	Respiratory Protection
Handling Unopened Containers	Single pair of nitrile gloves	Standard lab coat	Safety glasses ^[6]	Not generally required
Weighing and Compounding (Powder)	Double pair of nitrile gloves	Disposable, solid-front gown	Safety goggles and face shield	Required if not handled in a containment unit (e.g., chemical fume hood). An N95 respirator or higher is recommended to avoid dust formation. ^{[2][5]} ^[7]
Solution Preparation & Administration	Double pair of nitrile gloves	Disposable, solid-front gown	Safety goggles or face shield	Recommended if there is a risk of aerosolization. ^[2] ^[7]
Waste Handling and Disposal	Double pair of nitrile gloves	Disposable, solid-front gown	Safety goggles	Not generally required if waste is properly contained. ^[7]
Spill Cleanup	Double pair of heavy-duty nitrile gloves	Disposable, chemical-resistant gown	Safety goggles and face shield	Required. A self-contained breathing apparatus may be necessary. ^[5]

Operational and Disposal Plans

A strict operational plan minimizes the risk of exposure and contamination.

I. Pre-Handling Procedures & Storage

- Risk Assessment: Before beginning work, perform a risk assessment for the planned procedures.
- Designated Area: Conduct all work with **Evocalcet** in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to control airborne particles.^[7]
- Emergency Equipment: Ensure an accessible safety shower and eye wash station are available and tested.^[2]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area at -20°C.^{[2][4]} Protect from direct sunlight and sources of ignition.^[2]

II. Handling and Experimental Protocols

- General Handling: Avoid contact with eyes, skin, and clothing.^{[2][4]} Avoid the formation of dust and aerosols.^[2] Wash hands thoroughly after handling.^[4]
- Solution Preparation: When dissolving, make a stock solution by adding the solvent of choice (e.g., DMSO) to the solid **Evocalcet**.^[4] For aqueous solutions, first dissolve **Evocalcet** in DMSO and then dilute with the aqueous buffer.^[4] Aqueous solutions should not be stored for more than one day.^[4]

III. Spill Management

- Evacuate: Evacuate personnel to safe areas.^[2]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or water courses.^[2]
- Cleanup: Wearing full PPE, cover the spill with an inert absorbent material. Collect the material and place it in a suitable container for disposal.

IV. Disposal Plan

Proper disposal of **Evocalcet** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

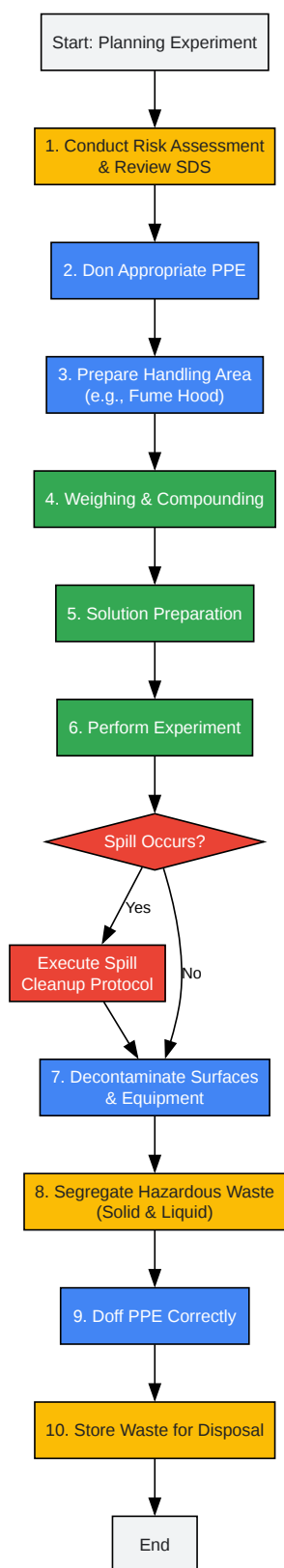
- Contaminated Materials: All disposable items that have come into contact with **Evocalcet**, such as gloves, gowns, pipette tips, and absorbent pads, should be considered hazardous waste.
- Solid Waste: Place all contaminated solid waste in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Evocalcet** in a compatible, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal environmental regulations. Do not allow the chemical to enter sewers or surface water.[3]

V. First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Seek medical attention.[2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[2]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Evocalcet**, from preparation to disposal.



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Caption: A logical workflow for the safe handling of **Evocalcet**, from preparation to disposal.

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